

Application Note: 3-Fluoropiperidine-1-carboximidamide in Fragment-Based Drug Design

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Compound of Interest

Compound Name: 3-Fluoropiperidine-1-carboximidamide

CAS No.: 2002162-49-2

Cat. No.: B1476562

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Introduction & Strategic Rationale

The transition from flat, two-dimensional aromatic rings to sp³-rich, three-dimensional scaffolds is a defining evolution in Fragment-Based Drug Discovery (FBDD)[1]. **3-Fluoropiperidine-1-carboximidamide** represents a highly specialized 3D fragment that elegantly solves multiple medicinal chemistry challenges simultaneously. By combining the conformational rigidity of a piperidine ring, the precise hydrogen-bonding geometry of a carboximidamide, and the stereoelectronic tuning of a fluorine atom, this fragment serves as a premium building block for targeting complex protein pockets.

This application note details the mechanistic rationale, physicochemical profiling, and validated experimental protocols for deploying **3-fluoropiperidine-1-carboximidamide** in drug discovery campaigns, particularly against trypsin-like serine proteases and related targets[2].

Structural & Mechanistic Insights

The architecture of **3-fluoropiperidine-1-carboximidamide** is purposefully designed to optimize target engagement while mitigating off-target liabilities:

- **The Carboximidamide Warhead (Arginine Bioisostere):** The carboximidamide moiety functions as a rigid, bidentate hydrogen-bond donor. It is a highly effective bioisostere for the guanidinium group of arginine, making it an ideal anchor for the S1 specificity pocket of serine proteases (such as TMPRSS2 and Thrombin), which typically house a critical aspartate residue (e.g., Asp345 or Asp189)[2][3].
- **The 3-Fluoro Advantage (pKa Modulation):** Basic amines and unsubstituted guanidines often suffer from poor membrane permeability and high promiscuity, leading to phospholipidosis and hERG-mediated cardiotoxicity. The highly electronegative fluorine atom at the 3-position exerts a strong inductive pull, systematically lowering the pKa of the adjacent basic center[4]. This attenuation improves the fragment's lipophilicity at neutral pH and enhances its pharmacokinetic viability[4].
- **¹⁹F NMR Utility:** The incorporated fluorine atom provides a highly sensitive, background-free handle for ¹⁹F Nuclear Magnetic Resonance (NMR) screening, allowing for rapid, high-throughput hit identification in fragment cocktails[5].

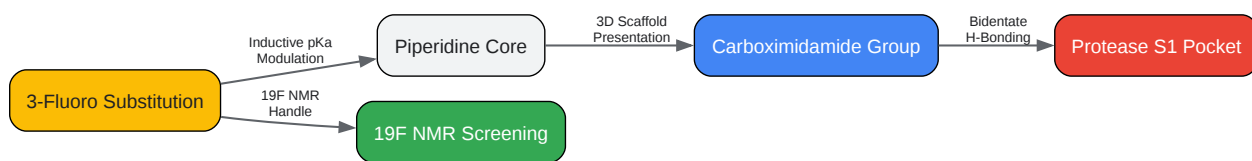
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Fig 1. Structural roles of **3-fluoropiperidine-1-carboximidamide** in target binding and screening.

Physicochemical & Selectivity Profiling

To justify the selection of this fragment over traditional flat amines, we must evaluate its quantitative properties. The tables below summarize its physicochemical advantages and its expected selectivity profile against common protease targets.

Table 1: Physicochemical Properties & FBDD Metrics

Property	Piperidine-1-carboximidamide	3-Fluoropiperidine-1-carboximidamide	Impact on Drug Design
Molecular Weight	127.19 g/mol	145.18 g/mol	Maintained well within the "Rule of 3" (<300 Da) for optimal fragment sizing.
Basic Center pKa	~10.5	~9.0	Reduced basicity mitigates hERG toxicity and improves membrane permeability[4].
3D Character (Fsp3)	1.0	1.0	Excellent 3D shape, enabling "Escape from Flatland"[1].
19F NMR Utility	N/A	Active (-180 to -190 ppm)	Enables multiplexed, high-throughput NMR screening in cocktails[5].

Table 2: Target Selectivity Profile of Piperidine-1-carboximidamide Derivatives

Target Enzyme	Protein Class	Binding Pocket Interaction	Expected Affinity / IC50 Range
Thrombin	Trypsin-like Serine Protease	S1 Pocket (Asp189)	Low μ M (Potent inhibition)[3]
TMPRSS2	Transmembrane Serine Protease	S1 Pocket (Asp345)	Low to Mid μ M[2]
uPA	Serine Protease	S1 Pocket	>10 μ M (Irreversible preference)[3]
Cathepsin G	Serine Protease	S1 Pocket	>50 μ M (Poor affinity)[3]

Experimental Methodologies

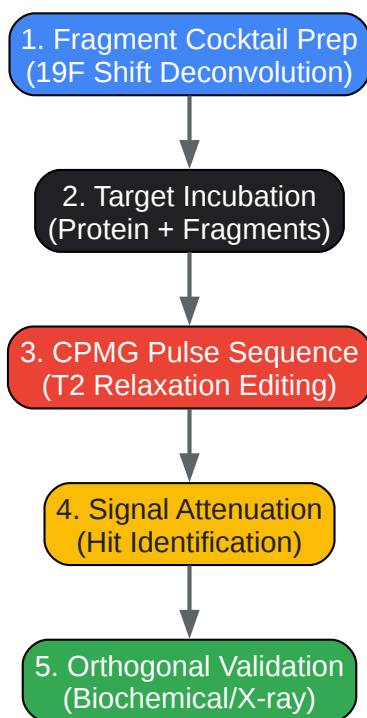
The following protocols are engineered as self-validating systems. They do not merely list steps; they incorporate the causality behind experimental choices to ensure data integrity.

Protocol A: ¹⁹F NMR Fragment Screening Workflow

Objective: Identify target engagement of **3-fluoropiperidine-1-carboximidamide** using T2 relaxation editing. **Causality:** The Carr-Purcell-Meiboom-Gill (CPMG) pulse sequence is utilized because it filters out the broad resonances of large macromolecules. When the small fluorinated fragment binds to the massive protein target, it adopts the protein's slow tumbling rate. This drastically shortens the fragment's transverse relaxation time (T2), resulting in a measurable attenuation (broadening) of its specific ¹⁹F NMR signal[5].

Step-by-Step Methodology:

- **Cocktail Preparation:** Group **3-fluoropiperidine-1-carboximidamide** with 7-9 other fluorinated fragments. **Critical Control:** Ensure the ¹⁹F chemical shifts of all fragments in the cocktail are separated by at least 0.05 ppm to prevent signal overlap.
- **Buffer Exchange:** Prepare the target protein (e.g., TMPRSS2) in a highly defined NMR buffer (50 mM Tris-d11, 100 mM NaCl, 10% D2O, pH 7.4). **Causality:** D2O is required for the NMR lock signal, and deuterated Tris prevents massive proton background signals if 1H decoupling is used.
- **Assay Assembly:** Mix the target protein (final concentration: 20 µM) with the fragment cocktail (final concentration: 400 µM per fragment).
- **Self-Validation Controls:** Prepare a parallel reference tube containing the fragment cocktail without the protein, and add a known non-binding fluorinated reference (e.g., trifluoroethanol) to the active tube to rule out non-specific aggregation or viscosity-induced line broadening.
- **Data Acquisition:** Acquire ¹⁹F NMR spectra using a CPMG pulse sequence (e.g., total spin-echo time of 40-80 ms).
- **Hit Deconvolution:** Overlay the protein-containing spectrum with the reference spectrum. A reduction in signal intensity of >30% for the 3-fluoropiperidine peak constitutes a positive primary hit[5].



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Fig 2. ¹⁹F NMR fragment screening workflow utilizing T2 relaxation editing for hit identification.

Protocol B: Orthogonal Biochemical Validation via Fluorogenic Assay

Objective: Confirm the functional inhibitory activity of the fragment against a trypsin-like serine protease. **Causality:** While NMR proves binding, a biochemical assay proves function. Because the carboximidamide acts as an arginine bioisostere targeting the S1 pocket[2], it will competitively inhibit the enzyme's ability to cleave substrates containing basic residues.

Step-by-Step Methodology:

- **Reagent Preparation:** Prepare a fluorogenic peptide substrate specific to the target (e.g., Boc-Gln-Ala-Arg-AMC for trypsin-like proteases). The AMC (7-Amino-4-methylcoumarin) fluorophore is quenched when attached to the peptide but fluoresces strongly upon proteolytic cleavage.
- **Fragment Titration:** Prepare a 10-point serial dilution of **3-fluoropiperidine-1-carboximidamide** ranging from 10 mM down to 10 μ M in assay buffer (DMSO concentration must be kept constant at <2%).
- **Incubation:** Pre-incubate the target enzyme (e.g., 5 nM Thrombin) with the fragment dilutions for 30 minutes at 37°C. **Causality:** Pre-incubation allows the system to reach thermodynamic equilibrium, ensuring accurate IC₅₀ calculations[3].
- **Self-Validation Controls:** Include a "No Enzyme" control to measure spontaneous substrate hydrolysis, and a "Positive Control" using a known potent inhibitor (e.g., Camostat[2]) to validate the dynamic range of the assay.
- **Reaction Initiation & Readout:** Add the fluorogenic substrate (at its predetermined K_m value) to initiate the reaction. Monitor fluorescence continuously (Excitation: 380 nm, Emission: 460 nm) for 30 minutes.

- Data Analysis: Calculate the initial velocity (V0) from the linear portion of the progress curves. Plot V0 against fragment concentration to determine the IC50.

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